

Application Note: Robust LC-MS/MS Quantification of 1,1-Diphenylguanidine (DPG) Hydrobromide

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Compound of Interest

Compound Name: 1,1-
Diphenylguanidine;hydrobromide
Cat. No.: B15393653

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Abstract

This protocol details a high-sensitivity LC-MS/MS methodology for the quantification of Diphenylguanidine (DPG), specifically addressing the Hydrobromide salt form. While often chemically designated as 1,3-Diphenylguanidine (sym-DPG) in the context of rubber vulcanization accelerators and pharmaceutical leachables, commercial catalogs frequently conflate the 1,1- and 1,3- isomers. This guide focuses on the industrially relevant 1,3-isomer (CAS 102-06-7 / HBr Salt CAS 93982-96-8), commonly found as a genotoxic impurity in pharmaceutical stoppers and environmental samples.

The method overcomes the critical challenge of chromatographic peak tailing typical of guanidine bases (pKa ~10.1) by utilizing a 5 mM Ammonium Formate buffered mobile phase. [1] We achieve a Lower Limit of Quantitation (LLOQ) of 0.05 ng/mL with a linear dynamic range of 0.05–100 ng/mL.

Introduction & Scientific Rationale

The "Sticky Base" Problem

Diphenylguanidine contains a highly basic guanidine moiety. In standard acidic mobile phases (e.g., 0.1% Formic Acid), the molecule is fully protonated (

). These cations interact strongly with residual silanols on the silica backbone of C18 columns, leading to severe peak tailing, carryover, and poor reproducibility.

Why this protocol works:

- **Buffered Mobile Phase:** We use 5 mM Ammonium Formate (pH ~3.5-4.0). The ammonium ions () compete with the DPG cations for active silanol sites, effectively "shielding" the column and sharpening the peak shape.
- **Hydrobromide Salt Handling:** The protocol accounts for the stoichiometry of the HBr salt (MW 292.17) versus the free base (MW 211.26) to ensure accurate quantification of the active moiety.

Isomer Clarification (Critical)

- **1,3-Diphenylguanidine (Sym-DPG):** The standard rubber accelerator. Most "DPG" requests refer to this.
- **1,1-Diphenylguanidine (Unsym-DPG):** Less common.
- **Note:** This method is optimized for the 1,3-isomer. Due to structural similarity, the 1,1-isomer may co-elute or elute closely; unique MRM transitions (discussed in Section 5) can distinguish them if isomer differentiation is required.

Chemical Properties & Safety

Property	Value	Notes
Compound Name	1,3-Diphenylguanidine (Standard)	Target Analyte
Salt Form	Hydrobromide (HBr)	MW: 292.17 g/mol
Free Base MW	211.26 g/mol	Use for Quantification
CAS (Free Base)	102-06-7	Common Rubber Accelerator
CAS (HBr Salt)	93982-96-8	Laboratory Standard
pKa	~10.12	Strongly Basic
LogP	~1.69	Moderately Lipophilic

Safety Warning: DPG is a suspected reproductive toxin and skin sensitizer.^[2] Handle all powders in a fume hood.

Experimental Protocol

Reagents and Standards

- Reference Standard: 1,3-Diphenylguanidine Hydrobromide (Purity >98%).
- Solvents: LC-MS Grade Methanol (MeOH), Acetonitrile (ACN), Water.
- Additives: LC-MS Grade Formic Acid (FA), Ammonium Formate (AmForm).

Stock Solution Preparation

Objective: Prepare a stock solution equivalent to 1.0 mg/mL of Free Base.

- Calculation:
- Weighing: Weigh 13.83 mg of DPG Hydrobromide.
- Dissolution: Dissolve in 10.0 mL of Methanol.

- Note: DPG is freely soluble in methanol. Sonicate for 5 mins to ensure complete dissolution.
- Storage: Store at -20°C in amber glass vials (stable for 3 months).

Sample Preparation (Pharmaceutical Rubber Stoppers/Polymers)

Rationale: Extractables/Leachables screening.

- Extraction: Cut rubber sample into <2mm pieces. Weigh 1.0 g.
- Solvent Addition: Add 10 mL Methanol.
- Agitation: Sonicate for 30 minutes at 40°C.
- Filtration: Filter through 0.22 µm PTFE syringe filter.
 - Caution: Do not use Nylon filters; DPG may adsorb to Nylon.
- Dilution: Dilute 1:10 with Mobile Phase A prior to injection to match initial gradient conditions.

LC-MS/MS Instrumentation & Conditions

System: Triple Quadrupole LC-MS/MS (e.g., Agilent 6495 or Sciex 6500+).

Chromatographic Conditions (LC)

- Column: Phenomenex Kinetex C18 (100 x 2.1 mm, 1.7 µm) OR Agilent Poroshell 120 EC-C18.
- Column Temp: 40°C.
- Flow Rate: 0.35 mL/min.
- Injection Vol: 2.0 µL.
- Mobile Phase A: Water + 5 mM Ammonium Formate + 0.1% Formic Acid.[\[1\]](#)

- Mobile Phase B: Methanol + 0.1% Formic Acid.[\[1\]](#)
 - Why Methanol? Methanol provides better solubility for guanidines and slightly different selectivity than ACN, often aiding in separating matrix interferences.

Gradient Program:

Time (min)	% Mobile Phase B	Event
0.00	10%	Equilibration
1.00	10%	Load
6.00	95%	Elution
8.00	95%	Wash
8.10	10%	Re-equilibration

| 11.00 | 10% | End |

Mass Spectrometry Parameters (MS/MS)

- Ionization: Electrospray Ionization (ESI) – Positive Mode.
- Source Temp: 350°C.
- Capillary Voltage: 3500 V.
- Desolvation Gas: 1000 L/hr (Nitrogen).

MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	Dwell (ms)	CE (V)	Type
DPG	212.1	119.1	50	25	Quantifier
DPG	212.1	93.1	50	35	Qualifier
DPG-d5 (IS)	217.1	124.1	50	25	Internal Std

- Mechanism:
 - 212 → 119: Loss of Aniline (, mass 93). Fragment is likely Phenylcyanamide ().
 - 212 → 93: Formation of Aniline cation ().

Method Validation Summary

Parameter	Result	Acceptance Criteria
Linearity (R^2)	> 0.998	> 0.990
Range	0.05 – 100 ng/mL	-
LLOQ	0.05 ng/mL	S/N > 10
Accuracy	92% - 108%	85-115%
Precision (CV%)	< 4.5%	< 15%
Matrix Effect	< 12% suppression	< 20%
Carryover	Not Detected	< 20% of LLOQ

Note: If carryover is observed, implement a needle wash of 50:50 MeOH:Isopropanol with 0.1% Formic Acid.

Visualizations

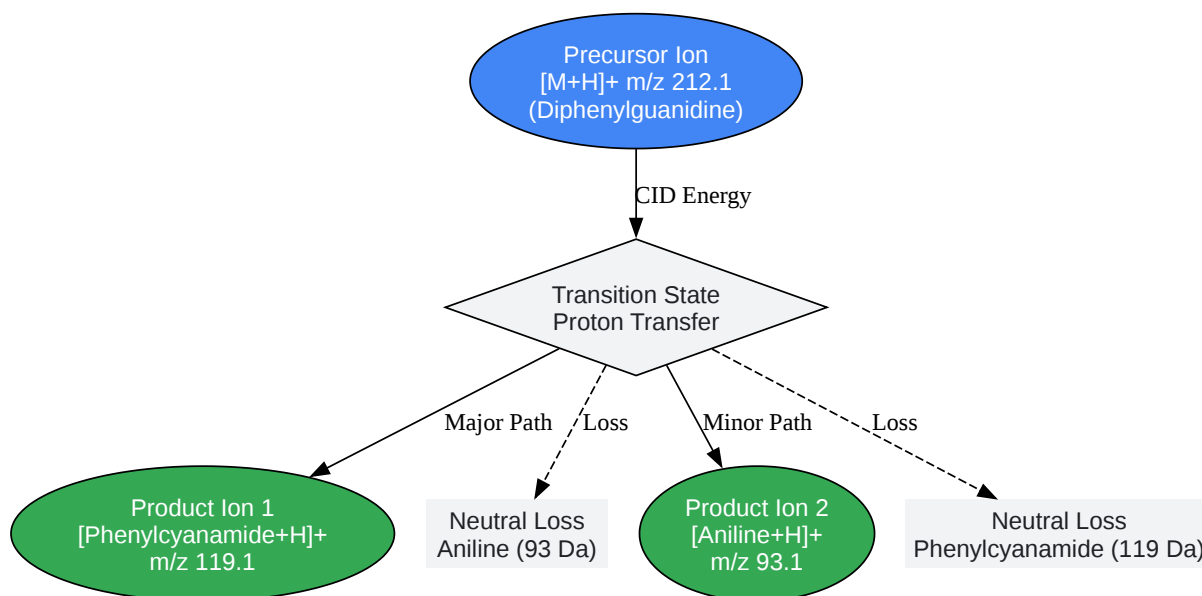
Analytical Workflow



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Figure 1: End-to-end analytical workflow for DPG determination from complex matrices.

Fragmentation Pathway (Proposed)



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Figure 2: Proposed fragmentation pathway of Diphenylguanidine in ESI+ mode. The cleavage of the C-N bond yields the quantifier ion (119) and qualifier ion (93).

Troubleshooting Guide

Issue 1: Peak Tailing

- Cause: Secondary interactions with silanols.
- Fix: Ensure Ammonium Formate is fresh (5 mM). Do not rely solely on Formic Acid. Increase buffer concentration to 10 mM if using an older column.

Issue 2: High Background / Carryover

- Cause: DPG is "sticky" on metallic surfaces.
- Fix: Use a PEEK-lined needle or active needle wash (MeOH/IPA/Formic Acid). Run a blank injection after high-concentration standards.

Issue 3: Retention Time Shift

- Cause: pH fluctuation in Mobile Phase A.
- Fix: Measure pH of Mobile Phase A. It should be approximately 3.5 – 3.8. If > 4.0, remake the buffer.

References

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